Versalide chemical structure and properties

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Compound of Interest	
Compound Name:	*Versalide*
CAS No.:	*88-29-9*
Cat. No.:	*B1219986*

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Versalide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Versalide (CAS No. 88-29-9), a synthetic polycyclic musk, has been utilized as a fragrance ingredient in a variety of consumer products. This document provides an in-depth technical overview of its chemical structure, physicochemical properties, synthesis, and toxicological profile, with a particular focus on its neurotoxic effects. Detailed experimental protocols, data summaries, and visual diagrams of its chemical structure, a representative analytical workflow, and its proposed neurotoxicity pathway are presented to serve as a comprehensive resource for the scientific community.

Chemical Structure and Identification

Versalide, chemically known as 1-(3-ethyl-5,5,8,8-tetramethyl-6,7-dihydronaphthalen-2-yl)ethanone, is a member of the tetralin musk family.[1][2] Its structure is characterized by a tetrahydronaphthalene core with ethyl, acetyl, and four methyl group substituents.[1]

Below is a diagram of the chemical structure of **Versalide**.

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Caption: Chemical structure of **Versalide**.

Chemical Identifiers

Identifier	Value
IUPAC Name	1-(3-ethyl-5,5,8,8-tetramethyl-6,7-dihydronaphthalen-2-yl)ethanone[1][2]
CAS Number	88-29-9[1][2][3]
Molecular Formula	C18H26O[1][2]
Molecular Weight	258.40 g/mol [1]
InChI Key	KSEZPRJUTHMFGZ-UHFFFAOYSA-N
SMILES	CCC1=CC2=C(C=C1C(=O)C)C(CCC2(C)C)(C)C

Physicochemical Properties

The physicochemical properties of **Versalide** are summarized in the table below. These properties influence its environmental fate and bioavailability.

Property	Value
Melting Point	46.5 °C
Boiling Point	130 °C at 2 mmHg
Density	~0.99 g/cm³ (estimate)
Vapor Pressure	2.01 x 10^{-5} mmHg at 25 °C
Water Solubility	12 µg/L
log Kow (Octanol-Water Partition Coefficient)	5.0 - 6.42
Appearance	White to off-white solid
Odor	Sweet, intense musk, ambrette-like

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Synthesis and Manufacturing

The primary route for the synthesis of **Versalide** is through a Friedel-Crafts acylation reaction.

General Synthesis Pathway

The synthesis involves the reaction of 1-ethyl-3,3,6,6-tetramethyl-1,2,3,4-tetrahydronaphthalene with an acetylating agent, such as acetyl chloride or acetic anhydride, in the presence of a Lewis acid catalyst like aluminum chloride.

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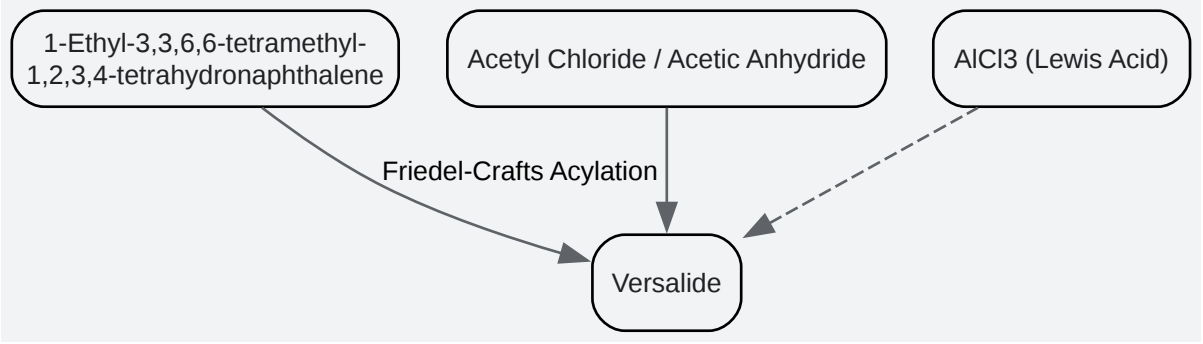

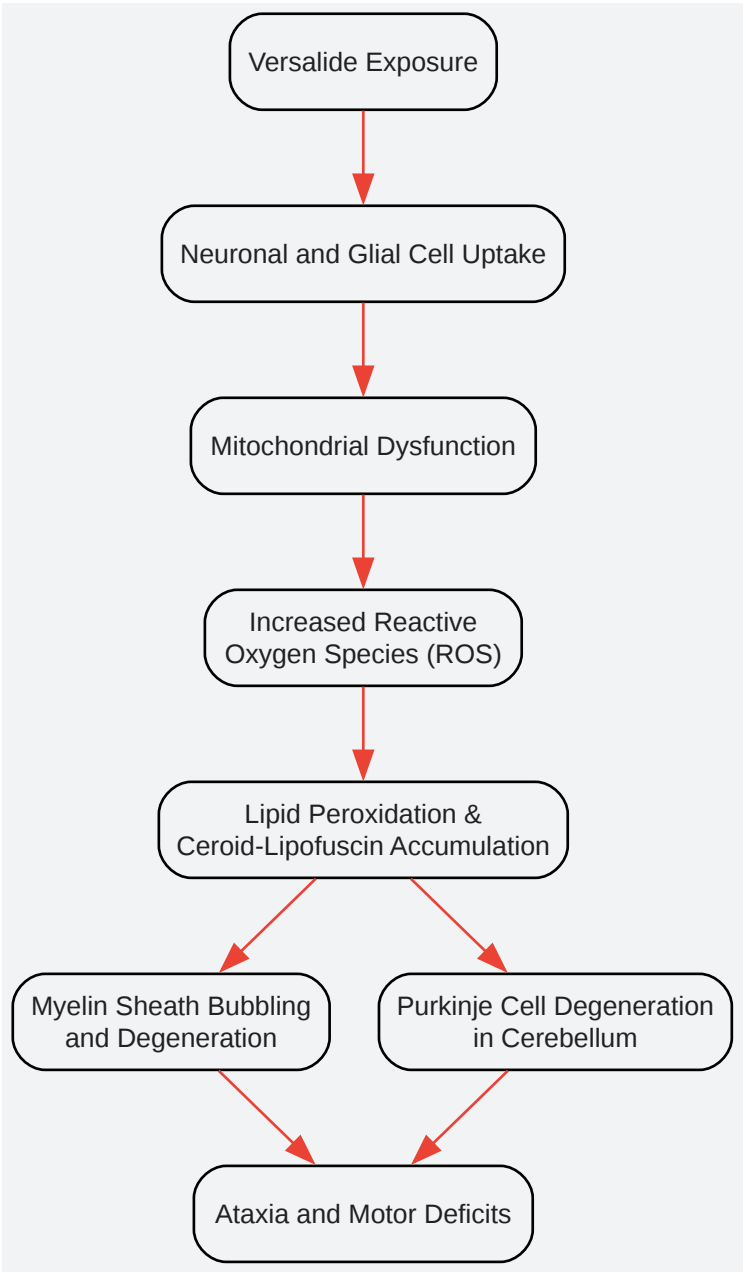

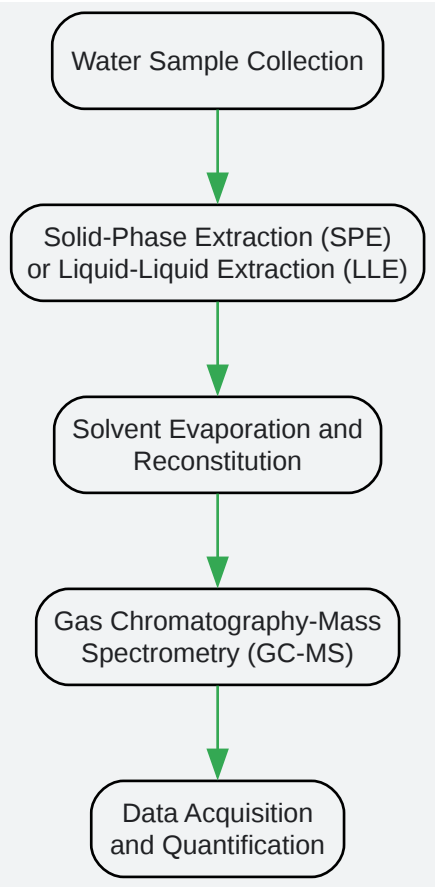

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References

- 1. oecd.org [oecd.org]
- 2. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
- 3. OECD Guidelines for the Testing of Chemicals [chemycal.com]
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